

cis-2-Octene chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-2-Octene*

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An In-Depth Technical Guide to the Chemical and Physical Properties of **cis-2-Octene**

Introduction

Cis-2-Octene, systematically named (2Z)-Oct-2-ene, is an unsaturated hydrocarbon with the chemical formula C_8H_{16} .^[1] It is classified as an alkene, characterized by a carbon-carbon double bond between the second and third carbon atoms of its eight-carbon chain. The "cis" or "(Z)" designation indicates that the hydrogen atoms attached to the double-bonded carbons are on the same side of the double bond, resulting in a bent molecular geometry.^[1] This colorless liquid is a significant intermediate in various organic syntheses and finds applications in the production of polymers.^{[1][2]} Its reactivity, typical of alkenes, allows it to readily undergo addition reactions.^[1] This document provides a comprehensive overview of the chemical and physical properties of **cis-2-octene**, along with relevant experimental protocols and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **cis-2-octene** are summarized below. These properties are crucial for its handling, application in chemical reactions, and for the design of experimental procedures.

General and Physical Properties

Property	Value
Appearance	Colorless to almost colorless clear liquid[1]
Molecular Formula	C ₈ H ₁₆ [1][3][4][5]
Molecular Weight	112.21 g/mol [3][4]
Boiling Point	126 °C[2][6]
Melting Point	-100.2 °C[2][6]
Density	0.73 g/cm ³ (at 20/20 °C)[2][6]
Flash Point	21 °C[2][6]
Refractive Index	1.4140 to 1.421[2][6]
Vapor Pressure	0.00561 mmHg at 25°C[2]
Water Solubility	Limited solubility[1]
Solubility in Organic Solvents	Soluble[1][2]

Identification and Structural Information

Identifier	Value
CAS Number	7642-04-8[1][3]
IUPAC Name	(Z)-oct-2-ene[3]
Synonyms	(2Z)-2-Octene, (Z)-Oct-2-ene, cis-oct-2-ene[1][3][5]
InChI	InChI=1S/C8H16/c1-3-5-7-8-6-4-2/h3,5H,4,6-8H2,1-2H3/b5-3-[1][3][5][7]
InChIKey	ILPBINAXDRFYPL-HYXAFXHYSA-N[1][3][7]
SMILES	CCCCC/C=C\C[3]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **cis-2-octene**.

While the full spectra are not reproduced here, references to their availability are provided.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available for **cis-2-octene** and are crucial for confirming its structure and stereochemistry.[\[7\]](#)
[\[8\]](#)
- Infrared (IR) Spectroscopy: IR spectra can be used to identify the characteristic C=C stretching vibration of the alkene functional group.[\[8\]](#)
- Mass Spectrometry (MS): Mass spectrometry data provides information about the molecular weight and fragmentation pattern of **cis-2-octene**.[\[8\]](#)[\[9\]](#)

Experimental Protocols

Synthesis of cis-2-Octene from 1-Heptene

A common method for the synthesis of **cis-2-octene** is from 1-heptene via a three-step sequence involving hydroboration-oxidation, oxidation, and a Wittig reaction.[\[10\]](#) This method is advantageous for its high yield and stereoselectivity for the cis-alkene.[\[10\]](#)

Step 1: Hydroboration-Oxidation of 1-Heptene to 1-Heptanol

This step converts the terminal alkene into a primary alcohol with anti-Markovnikov regioselectivity.

- Reagents: Borane-tetrahydrofuran complex ($\text{BH}_3\cdot\text{THF}$), followed by hydrogen peroxide (H_2O_2) and a basic solution (e.g., NaOH).[\[10\]](#)
- Procedure:
 - 1-Heptene is reacted with $\text{BH}_3\cdot\text{THF}$ in an appropriate solvent under an inert atmosphere.
 - The resulting organoborane intermediate is then oxidized by the addition of H_2O_2 and a base.
 - The product, 1-heptanol, is then isolated and purified.

Step 2: Oxidation of 1-Heptanol to Heptanal

The primary alcohol is oxidized to the corresponding aldehyde.

- Reagent: Pyridinium chlorochromate (PCC) is a mild oxidizing agent suitable for this conversion to avoid overoxidation to a carboxylic acid.[\[10\]](#)
- Procedure:
 - 1-Heptanol is dissolved in a suitable solvent (e.g., dichloromethane).
 - PCC is added to the solution, and the mixture is stirred until the reaction is complete.
 - The resulting heptanal is then purified from the reaction mixture.

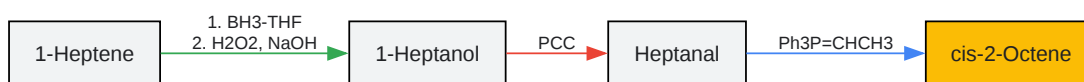
Step 3: Wittig Olefination to yield **cis-2-Octene**

A Wittig reaction is employed to form the carbon-carbon double bond with the desired cis stereochemistry.

- Reagents: A non-stabilized ylide, such as methyltriphenylphosphonium ylide ($\text{Ph}_3\text{P}=\text{CHCH}_3$), is used as it favors the formation of Z-alkenes.[\[10\]](#) The ylide is typically prepared from the corresponding phosphonium salt (e.g., ethyltriphenylphosphonium bromide) and a strong base (e.g., butyllithium).
- Procedure:
 - The phosphonium ylide is prepared in situ by reacting the phosphonium salt with a strong base in an anhydrous, aprotic solvent.
 - Heptanal is then added to the ylide solution.
 - The reaction proceeds to form **cis-2-octene** and triphenylphosphine oxide.
 - The desired **cis-2-octene** is then isolated and purified.

Visualization of Synthetic Pathway

The following diagram illustrates the synthetic pathway for **cis-2-octene** starting from 1-heptene.



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Caption: Synthetic route of **cis-2-Octene** from 1-Heptene.

Safety and Handling

Cis-2-octene is a highly flammable liquid and vapor.[11] It may be fatal if swallowed and enters airways. It is also reported to cause skin irritation and is toxic to aquatic life with long-lasting effects.[3][11]

Precautionary Measures

- **Handling:** Handle in a well-ventilated area.[12] Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and flame-retardant clothing. [12] Use non-sparking tools and explosion-proof equipment.[12] Ground and bond containers and receiving equipment to prevent static discharge.[11][12]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][12] Keep away from heat, sparks, open flames, and other ignition sources.[11][12]
- **First Aid:**
 - If inhaled: Move the person to fresh air.[11][12]
 - In case of skin contact: Take off immediately all contaminated clothing and rinse the skin with water.[12]

- In case of eye contact: Rinse cautiously with water for several minutes.
- If swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling **cis-2-octene**.^{[11][12][13]}

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References

- 1. CAS 7642-04-8: cis-2-Octene | CymitQuimica [cymitquimica.com]
- 2. guidechem.com [guidechem.com]
- 3. cis-2-Octene | C₈H₁₆ | CID 5356796 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 7642-04-8 | cis-2-Octene - Synblock [synblock.com]
- 5. cis-2-Octene | CymitQuimica [cymitquimica.com]
- 6. CIS-2-OCTENE | 7642-04-8 [chemicalbook.com]
- 7. dev.spectrabase.com [dev.spectrabase.com]
- 8. CIS-2-OCTENE(7642-04-8) MS [m.chemicalbook.com]
- 9. ez.restek.com [ez.restek.com]
- 10. Question Content Area Propose a synthesis of cis-2-octene starting from .. [askfilo.com]
- 11. CIS-2-OCTENE Safety Data Sheets(SDS) [lookchem](https://lookchem.com) [lookchem.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. Cis-2-Octene, 96%, 5 G | Labscoop [labscoop.com]
- To cite this document: BenchChem. [cis-2-Octene chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085535#cis-2-octene-chemical-and-physical-properties>]

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